

# Application Note: Synthesis of **cis-1,2-Cyclopropanedicarboxylic Acid** from Maleic Anhydride

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## Compound of Interest

Compound Name: **1,2-Cyclopropanedicarboxylic acid**

Cat. No.: **B072959**

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## Introduction

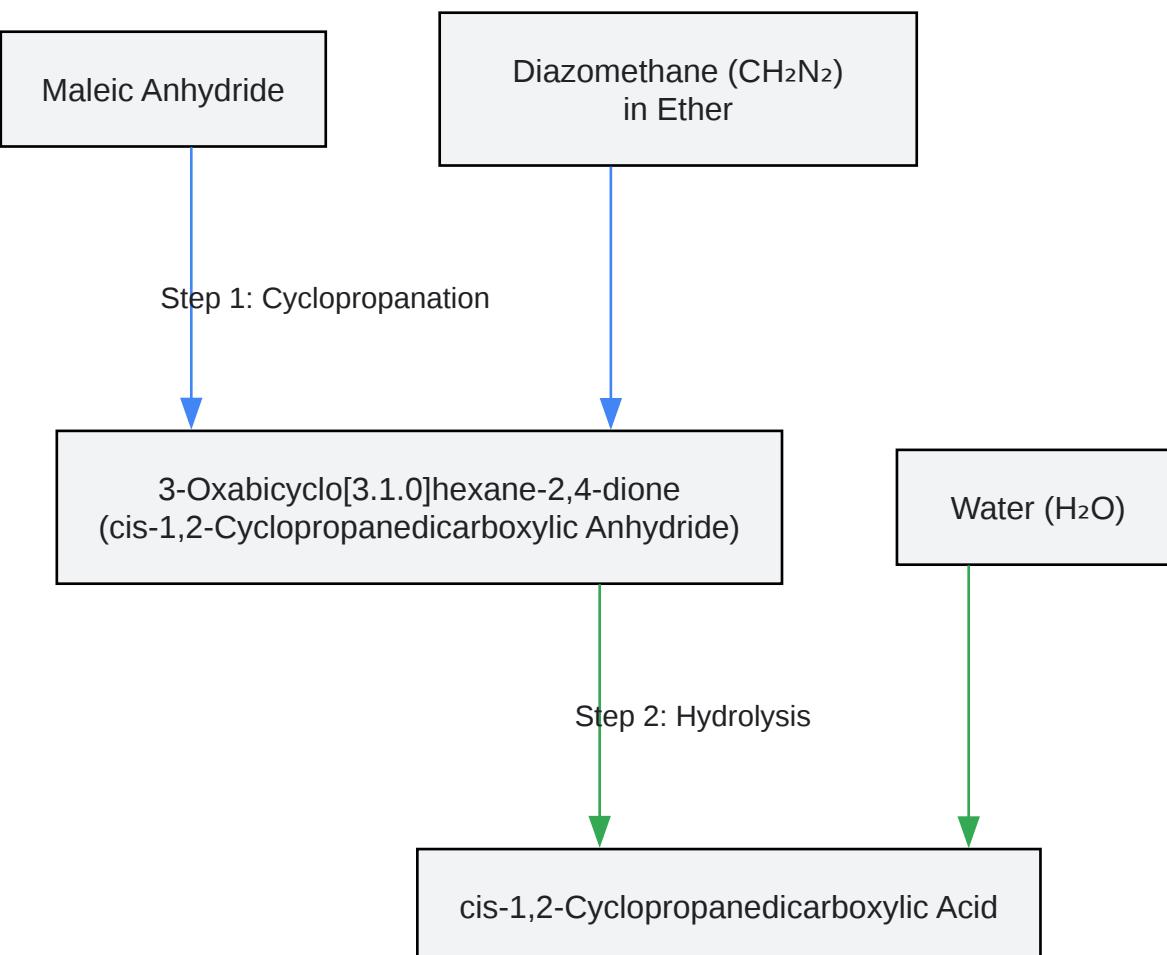
**Cis-1,2-cyclopropanedicarboxylic acid** is a valuable building block in organic synthesis, utilized in the development of pharmaceuticals and novel materials. The cyclopropane ring introduces conformational rigidity, a feature often exploited in drug design to enhance binding affinity and metabolic stability. This document outlines a reliable two-step protocol for the synthesis of **cis-1,2-cyclopropanedicarboxylic acid**, commencing with the cyclopropanation of maleic anhydride, followed by hydrolysis of the resulting anhydride intermediate. This method provides a straightforward route to a key synthetic intermediate for researchers in medicinal chemistry and materials science.

## Overall Reaction Scheme

The synthesis proceeds in two primary stages:

- Cyclopropanation: Maleic anhydride undergoes a reaction with diazomethane, which acts as a carbene source, to form the intermediate anhydride, 3-oxabicyclo[3.1.0]hexane-2,4-dione.
- Hydrolysis: The intermediate anhydride is subsequently hydrolyzed with water to yield the final product, **cis-1,2-cyclopropanedicarboxylic acid**.

## Diagram of the Synthetic Pathway

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Caption: Synthetic workflow for **cis-1,2-cyclopropanedicarboxylic acid**.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of the compounds involved in this synthesis.

Compound Name	Starting Material / Intermediate / Product	Molecular Formula	Molar Mass ( g/mol )	Melting Point (°C)
Maleic Anhydride	Starting Material	C <sub>4</sub> H <sub>2</sub> O <sub>3</sub>	98.06	52.8
3-Oxabicyclo[3.1.0]hexane-2,4-dione	Intermediate	C <sub>5</sub> H <sub>4</sub> O <sub>3</sub>	112.08	55-57
cis-1,2-Cyclopropanedicarboxylic Acid	Final Product	C <sub>5</sub> H <sub>6</sub> O <sub>4</sub>	130.10	139

## Experimental Protocols

### Diagram of the Experimental Workflow

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